

# A Comparative Guide to the Superconducting Properties of Tungsten Nitride (WNx) Compounds

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Compound of Interest		
Compound Name:	Tungsten nitride	
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the superconducting properties of various **tungsten nitride** (WNx) compounds. The information presented is based on experimental data from recent scientific literature, offering an objective overview for researchers and professionals in materials science and related fields.

### **Summary of Superconducting Properties**

The superconducting properties of **tungsten nitride** compounds are highly dependent on their stoichiometry and crystalline structure. Recent research has focused on several key compounds, including tungsten dinitride (W2N), tungsten trinitride (W2N3), tungsten pentanitride (W3N5), and amorphous or nanocrystalline thin films with varying nitrogen content. A summary of their key superconducting parameters is presented in the table below.



Compound/Film Composition	Critical Temperature (Tc) (K)	Upper Critical Magnetic Field (Hc2) (T)	Critical Current Density (Jc) (A/cm²)
W2N (thin film)	~5.0[1]	~8.5[1]	Data not available in reviewed literature
W2N3 (bulk, high pressure synthesized)	11.6[2]	Data not available in reviewed literature	Data not available in reviewed literature
2D W2N3 (theoretical)	21[3]	Data not available in reviewed literature	Data not available in reviewed literature
W3N5 (bulk, high pressure synthesized)	9.4[2]	Data not available in reviewed literature	Data not available in reviewed literature
Disordered β-W + WNx (thin film)	4.0 - 4.7	~5.8	Jc measurements performed, but specific values depend heavily on preparation conditions and magnetic field.
Amorphous WNx (thin film)	4.0 - 4.7	~5.8	Jc measurements performed, but specific values depend heavily on preparation conditions and magnetic field.

## **Detailed Experimental Protocols**

The synthesis and characterization of WNx superconducting compounds involve specialized techniques. Below are detailed methodologies for the key experiments cited in the literature.

#### Synthesis of WNx Thin Films by Reactive Sputtering

Reactive sputtering is a common method for depositing high-quality WNx thin films.

System: A DC magnetron sputtering system is typically used.



- Target: A high-purity tungsten target.
- Substrate: Common substrates include silicon (Si) and magnesium oxide (MgO).
- Sputtering Gas: A mixture of argon (Ar) and nitrogen (N2) gas. The ratio of Ar to N2 is a critical parameter for controlling the stoichiometry of the deposited film.
- Deposition Parameters:
  - Base Pressure: The vacuum chamber is evacuated to a high vacuum, typically in the range of  $10^{-6}$  to  $10^{-8}$  Torr, to minimize impurities.
  - Sputtering Pressure: The total pressure of the Ar/N2 gas mixture is maintained at a few mTorr during deposition.
  - Substrate Temperature: The substrate temperature can be varied to influence the crystallinity and properties of the film.
  - Sputtering Power: The power applied to the tungsten target affects the deposition rate and film properties.

#### Procedure:

- The substrate is cleaned to remove any surface contaminants.
- The substrate is loaded into the sputtering chamber, which is then evacuated to the base pressure.
- The Ar and N2 gases are introduced into the chamber at the desired flow rates to achieve the target partial pressures.
- A plasma is ignited, and the tungsten target is sputtered.
- Tungsten atoms react with nitrogen in the plasma and on the substrate surface to form a WNx film.



# Synthesis of Bulk WNx Compounds by High-Pressure, High-Temperature (HPHT) Method

Novel WNx phases with unique superconducting properties can be synthesized under extreme conditions.

- Apparatus: A laser-heated diamond anvil cell (DAC) is used to generate high pressures and temperatures.
- Precursors: High-purity tungsten (W) powder and a nitrogen pressure medium.
- Procedure:
  - A small amount of tungsten powder is loaded into the sample chamber of the DAC.
  - The chamber is filled with nitrogen, which serves as both the reactant and the pressuretransmitting medium.
  - The pressure is increased to tens of gigapascals (GPa).
  - A high-power laser is used to heat the sample to temperatures exceeding 2000 K, inducing a reaction between tungsten and nitrogen.
  - The synthesized sample is then characterized in-situ or after quenching to ambient conditions.

#### **Characterization of Superconducting Properties**

Standard techniques are employed to measure the key superconducting parameters.

- Critical Temperature (Tc):
  - Method: Four-point probe resistivity measurement.
  - Procedure: A current is passed through the sample, and the voltage is measured as a function of temperature. To is identified as the temperature at which the electrical resistance drops to zero. This measurement is typically performed in a cryostat.

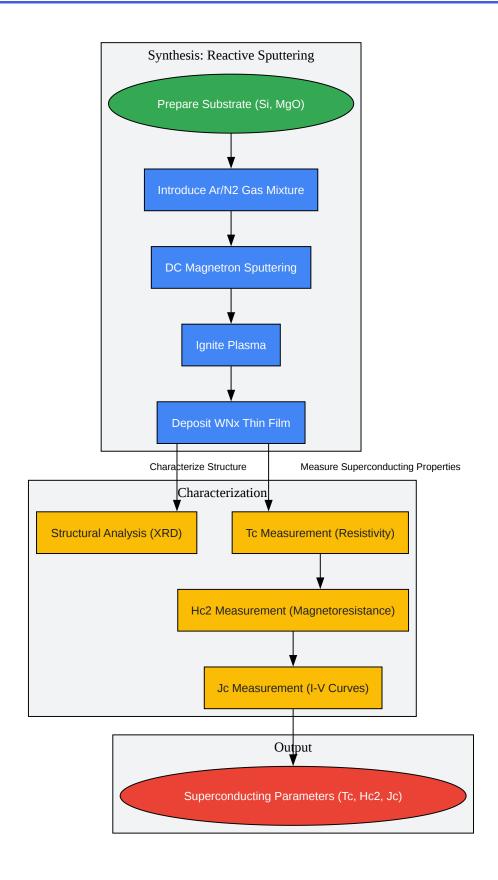


- Upper Critical Magnetic Field (Hc2):
  - Method: Resistivity or magnetization measurements as a function of temperature under an applied magnetic field.
  - Procedure: The resistive transition is measured at various applied magnetic fields. Hc2 is determined as the magnetic field at which superconductivity is suppressed at a given temperature. The zero-temperature upper critical field, Hc2(0), is then extrapolated from the temperature-dependent data.
- Critical Current Density (Jc):
  - Method: Transport measurements (I-V curves) or magnetic measurements (magnetization hysteresis loops).
  - Procedure (Transport): The voltage across the sample is measured as a function of the applied current at a fixed temperature and magnetic field. Jc is typically defined as the current density at which a small, predefined voltage criterion (e.g., 1 μV/cm) is detected.
  - Procedure (Magnetic): The magnetization of the sample is measured as a function of the applied magnetic field at a fixed temperature. The width of the magnetization hysteresis loop is proportional to the critical current density, which can be calculated using the Bean model.

#### **Visualizations**

Experimental Workflow for WNx Thin Film Synthesis and Characterization



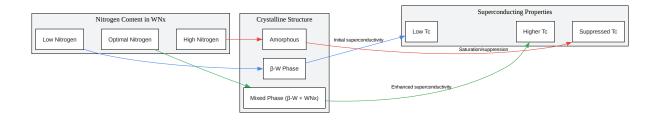


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Caption: Experimental workflow for WNx thin film synthesis and characterization.



# Relationship between Nitrogen Content and Superconducting Properties



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Caption: Influence of nitrogen content on WNx structure and superconductivity.

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### References

- 1. w2agz.com [w2agz.com]
- 2. researchgate.net [researchgate.net]
- 3. Superconductivity, high critical temperature found in 2D semimetal W2N3 Highlights nccr-marvel.ch :: NCCR MARVEL [nccr-marvel.ch]
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